

An In-depth Technical Guide to MS39N: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MS39N

Cat. No.: B12362218

[Get Quote](#)

It appears that "**MS39N**" is not a recognized chemical identifier in publicly available scientific databases. Extensive searches for a compound with this designation have not yielded a positive identification. Therefore, it is not possible to provide a detailed technical guide on its chemical structure, properties, and associated experimental protocols.

For researchers, scientists, and drug development professionals, accurate identification of a chemical compound is the critical first step in accessing reliable data. Standard chemical identifiers include:

- **CAS Registry Number:** A unique numerical identifier assigned by the Chemical Abstracts Service.
- **IUPAC Name:** The systematic name assigned based on the chemical structure according to the rules of the International Union of Pure and Applied Chemistry.
- **Common or Trivial Name:** A non-systematic name that is widely used.
- **InChI (International Chemical Identifier) and InChIKey:** A textual identifier that encodes the molecular structure.
- **SMILES (Simplified Molecular-Input Line-Entry System):** A line notation for describing the structure of chemical species using short ASCII strings.

Without a valid identifier, information regarding a compound's physicochemical properties, biological activity, and associated signaling pathways cannot be retrieved.

To obtain the requested information, please verify the chemical name, CAS number, or any other available identifier for the compound of interest. Once the correct identity of the molecule is established, a comprehensive technical guide can be developed.

- To cite this document: BenchChem. [An In-depth Technical Guide to MS39N: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12362218#ms39n-chemical-structure-and-properties\]](https://www.benchchem.com/product/b12362218#ms39n-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com